

C-Flex® Tubing: A Performance Benchmark in Long-Term Pumping Applications

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Compound of Interest		
Compound Name:	C-Flex	
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For researchers, scientists, and professionals in drug development, the integrity and reliability of fluid handling components are paramount. In long-term peristaltic pumping, the choice of tubing can significantly impact process efficiency, product purity, and ultimately, patient safety. This guide provides an objective comparison of **C-Flex**® thermoplastic elastomer (TPE) tubing with alternative materials, focusing on critical performance parameters: pump life durability, spallation, and extractables and leachables. The information presented is supported by available experimental data to facilitate informed decision-making in biopharmaceutical applications.

Performance at a Glance: C-Flex® vs. Alternatives

The following tables summarize the performance of **C-Flex**® tubing in comparison to other commonly used materials in biopharmaceutical long-term pumping applications.

Table 1: Comparative Pump Life Performance



Tubing Material	Test Conditions	Average Pump Life (Hours to Failure)	Source
C-Flex® 374 (Non-sterile)	Masterflex I/P pump, 450 RPM	34.3	[1]
C-Flex® 374 (Gamma Irradiated)	Masterflex I/P pump, 450 RPM	45.0	[1]
BioFlex® TPE (Non-sterile)	Masterflex I/P pump, 450 RPM	> 59.5 (no failure)	[1]
BioFlex® TPE (Gamma Irradiated)	Masterflex I/P pump, 450 RPM	> 67.5 (no failure)	[1]
C-Flex® 072	3-roller pump head, 300 RPM, 10 psi back pressure	Data not quantified in hours, noted for "prolonged pump life"	[1]
Tuflux® TPE (Autoclaved)	Watson Marlow 720 series pump, > 300 RPM	~175	[2]
Tuflux® TPE (Gamma Irradiated)	Watson Marlow 720 series pump, > 300 RPM	~150	[2]
C-Flex® 374 (Autoclaved)	Watson Marlow 720 series pump, > 300 RPM	~125	[2]
C-Flex® 374 (Gamma Irradiated)	Watson Marlow 720 series pump, > 300 RPM	~100	[2]
Repligen TPE	Masterflex® I/P and L/S pumps, 600 RPM	> 96 (no failure)	[3]
C-Flex® 374	Masterflex® I/P and L/S pumps, 600 RPM	< 96	[3]

Table 2: Spallation Characteristics



Tubing Material	Spallation Performance Summary	Source
C-Flex® ULTRA	Claims lower spallation than other TPEs and silicone formulations.	
Silicone	Prone to damage and shedding of particulates.	[4][5]
Tygon®	Prone to damage and shedding of particulates.	[4][5]
PharmaPure®	Exhibits extremely low rates of spallation compared to silicone and other alternatives.	[6]
Puri-Flex™	Offers lower spallation than silicone.	[7]

Table 3: Extractables and Leachables Profile



Tubing Material	Extractables and Leachables Profile Summary	Source
C-Flex® 374	Main organic content includes hydrocarbons and related extractables from polyolefins, derived from natural paraffinbased hydrocarbons.	[2]
Tuflux® TPE	Main organic content includes hydrocarbons and related extractables from polyolefins, derived from well-defined synthetic hydrocarbons. Overall extractable profiles are considered comparable to C-Flex® 374.	[2]
Silicone (Platinum-cured)	Offers high purity with a low Extractable/Leachable profile.	[8]
Silicone (Peroxide-cured)	A potential leachable is the peroxide catalyst (2-4 dichlorobenzoyl acid).	[8]

Experimental Protocols

Understanding the methodologies behind the performance data is crucial for its correct interpretation. Below are generalized experimental protocols for key performance tests based on industry practices.

Pump Life Testing

The objective of pump life testing is to determine the durability of tubing under continuous peristaltic pump operation.

• Apparatus: A peristaltic pump (e.g., Masterflex® I/P or L/S, Watson Marlow) with a specified pump head and number of rollers.



Tubing Samples: Tubing of a specific internal diameter (ID) and outer diameter (OD) is used.
 Samples may be tested as non-sterile, gamma-irradiated, or autoclaved.

Procedure:

- The tubing is installed in the peristaltic pump head according to the manufacturer's instructions.
- A fluid, typically water or a buffer solution, is continuously pumped through the tubing at a set flow rate (RPM) and often against a defined back pressure.
- The test is run continuously until the tubing fails, which is typically characterized by rupture or leaking.
- The time to failure is recorded in hours.

Spallation Testing

Spallation testing quantifies the shedding of particulate matter from the inner surface of the tubing during pumping.

- Apparatus: A peristaltic pump, a particle counter, and a fluid circulation loop.
- Procedure:
 - A closed loop is created with the test tubing installed in the peristaltic pump.
 - A clean fluid (e.g., deionized water) is circulated through the loop for a predetermined duration.
 - Samples of the fluid are taken at specified time intervals.
 - The samples are analyzed using a particle counter to determine the number and size of shed particles.
 - The results are often reported as the number of particles per unit volume of fluid.

Extractables and Leachables (E&L) Testing



E&L studies are conducted to identify and quantify chemical compounds that may migrate from the tubing into the process fluid.

• Extractables Study:

- The tubing is exposed to a range of solvents with varying polarities (e.g., ethanol, water, hexane) under exaggerated conditions of time and temperature. This is designed to extract a wide range of potential leachables.
- The resulting extracts are analyzed using various analytical techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), to identify and quantify the extracted compounds.

Leachables Study:

- The tubing is exposed to the actual drug product or a placebo under normal process conditions (time and temperature).
- Samples of the drug product are collected at different time points.
- These samples are then analyzed to identify and quantify any compounds that have leached from the tubing into the product.

Visualizing the Workflow

To better illustrate the testing processes, the following diagrams, created using the DOT language, outline the typical experimental workflows.





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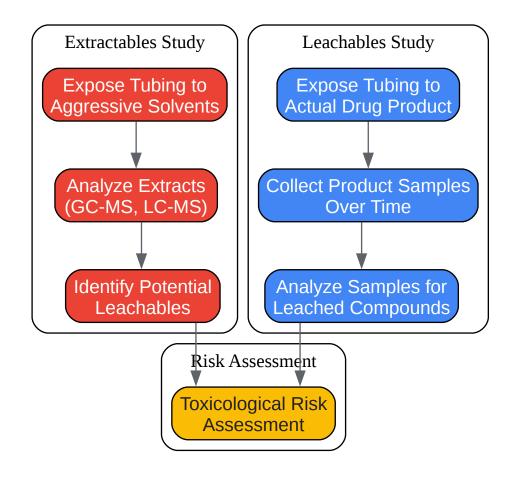
Caption: Workflow for Peristaltic Pump Life Testing.



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Caption: Workflow for Tubing Spallation Analysis.





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Caption: Workflow for Extractables and Leachables Testing.

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